

# Operational Safety & Technical Guide: 4-(Aminomethyl)-1-methylpiperidine

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## Compound of Interest

**Compound Name:** (1-Methylpiperidin-4-yl)methanamine hydrochloride  
**CAS No.:** 1185296-75-6  
**Cat. No.:** B12100261

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## Executive Summary

4-(Aminomethyl)-1-methylpiperidine (CAS: 7149-42-0) is a bifunctional heterocyclic building block critical in modern drug discovery, particularly for synthesizing G-protein coupled receptor (GPCR) ligands and indole-carboxamide viral inhibitors.[1][2][3] Its structure features a primary amine (nucleophilic handle) and a tertiary cyclic amine (solubility/basicity modulator).[2][3][4]

While an invaluable scaffold, this molecule presents a dual-threat hazard profile: it is both corrosive (causing irreversible tissue damage) and flammable (flash point ~39–50°C).[1][2][3] This guide synthesizes physicochemical data with rigorous handling protocols to ensure operational safety without compromising experimental throughput.

## Vital Statistics & Physicochemical Profile[1][2][3][4][5]

The following data aggregates experimental values from multiple authoritative sources to establish a baseline for handling.

Property	Value	Technical Note
CAS Number	7149-42-0	Distinct from non-methylated analog (CAS 7144-05-0).[1][2][3]
Formula	C <sub>7</sub> H <sub>16</sub> N <sub>2</sub>	Molecular Weight: 128.22 g/mol .[1][3][4]
Physical State	Liquid	Colorless to light yellow; amine-like odor.[1][3][4]
Boiling Point	~160°C (Atmospheric)	Exp.[3][4] Value: 83°C @ 48 mmHg [1].[1][3][4]
Flash Point	39°C – 50°C	Flammable Liquid (Cat 3).[3][4] Vapor ignition risk exists at ambient lab temps [1, 2].[2][3][4][5]
Density	0.90 – 0.91 g/mL	Lighter than water.[3][4]
Basicity	High (pKa ~10)	Rapidly absorbs atmospheric CO <sub>2</sub> (carbamate formation).[2][3][4]
Solubility	Miscible in water	Exothermic dissolution.[3][4]

## Comprehensive Hazard Analysis Mechanism of Toxicity (Corrosivity)

GHS Classification: Skin Corrosion Category 1B (H314).[3][4][5] Unlike simple irritants, 4-(Aminomethyl)-1-methylpiperidine causes alkaline hydrolysis of protein and saponification of lipids in human tissue.[1][2][3]

- The Threat: The primary amine attacks cell membrane lipids, while the high pH causes liquefactive necrosis.[1][4] This allows the chemical to penetrate deeper into tissue even after surface washing.[2][3][4]

- Ocular Risk: Contact with eyes can cause permanent corneal opacification and blindness (Eye Dam. 1).[3][4]

## Flammability & Vapor Dynamics

GHS Classification: Flammable Liquid Category 3 (H226).[3][4]

- With a flash point as low as 39°C (102°F), the liquid can evolve ignitable vapors near hot plates, heating mantles, or static discharge sources.[1][2][4]
- Vapor Density: Heavier than air.[1][3][4] Vapors may travel along bench surfaces to distant ignition sources.[2][3][4]

## Operational Handling Protocol

### Engineering Controls

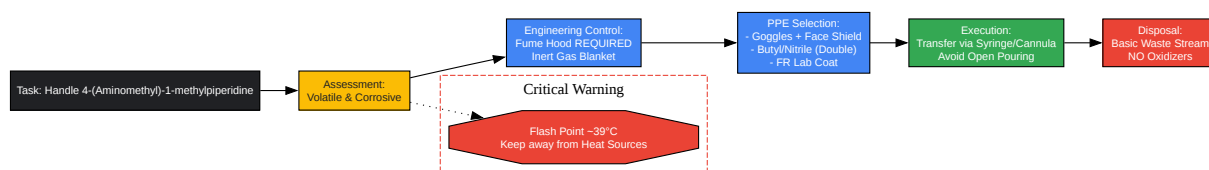
- Primary Barrier: All transfers and reactions must occur within a certified chemical fume hood with a face velocity of 80–100 fpm.[1][3][4]
- Inert Atmosphere: Due to hygroscopicity and CO<sub>2</sub> sensitivity, store and handle under Nitrogen or Argon.[1][2][4]
- Static Control: Ground and bond containers during transfer, especially when using metal drums.

## Personal Protective Equipment (PPE) Matrix

Standard latex gloves are insufficient for diamines.[3][4]

PPE Component	Specification	Rationale
Hand Protection (Splash)	Nitrile (Double gloved)	Minimum 5 mil thickness.[1][2] [3] Change immediately upon splash.[2][3][4]
Hand Protection (Immersion)	Butyl Rubber or Laminate	Required for spill cleanup or prolonged handling.[3][4] Amines permeate nitrile rapidly.[2][3][4]
Eye Protection	Chemical Goggles + Face Shield	Safety glasses do not protect against corrosive splashes or vapors.[3][4]
Body Protection	Flame-Resistant Lab Coat	Synthetic fibers (polyester) can melt into skin if ignited.[2][3][4]

## Visual Workflow: Safety Decision Matrix



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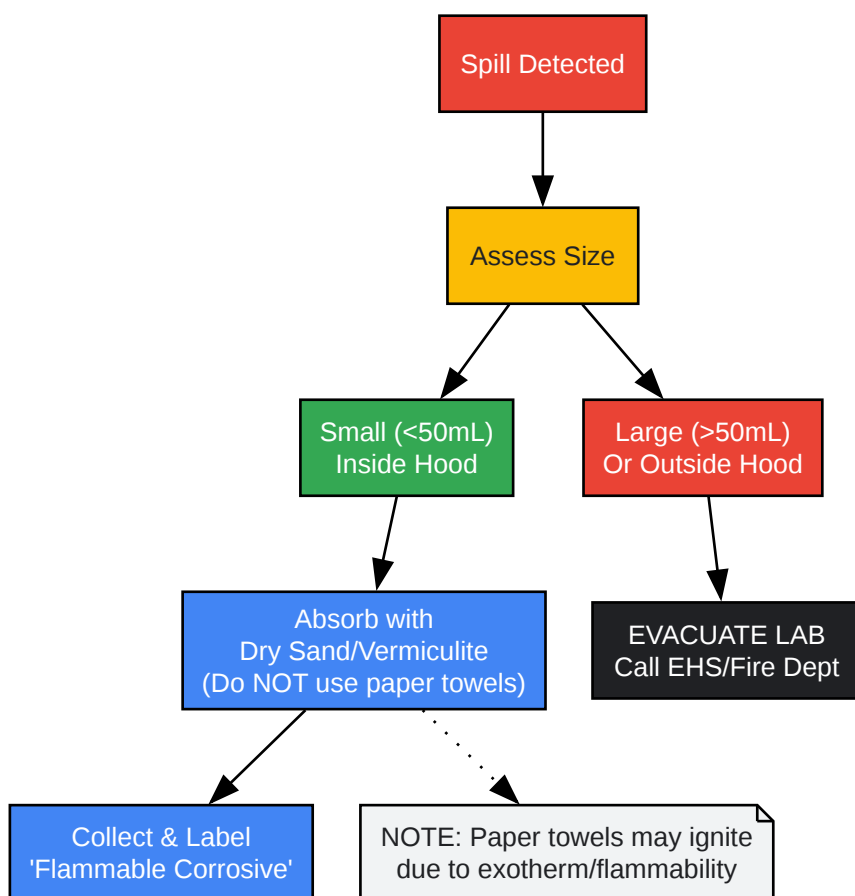
Figure 1: Operational workflow emphasizing the hierarchy of controls for handling flammable corrosive amines.

## Emergency Response Protocols Exposure Response (Self-Validating Steps)

The "Self-Validating" aspect means the protocol includes checks to ensure the action is working (e.g., checking pH).[1][2][3][4]

- Skin Contact:
  - Action: Immediately flush with water for 15 minutes.[1][3][4]
  - Validation: Do not stop until the "soapy" feeling (tissue liquefaction) is gone.[3][4]
  - Contraindication: Do not use vinegar (acid) to neutralize on skin; the exotherm can cause thermal burns on top of chemical burns.[3][4]
- Eye Contact:
  - Action: Force eyelids open and flush with eyewash station.[1][3][4]
  - Time: Minimum 15 minutes. Seconds count to prevent blindness.[2][3][4]
- Inhalation:
  - Action: Move to fresh air immediately. If breathing is labored, oxygen should be administered by trained personnel.[1][2][3][4]

## Spill Management Logic



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Figure 2: Decision logic for spill containment. Note the prohibition of combustible absorbents (paper) due to flammability risks.[2][3]

## Synthesis Context & Stability

### Reactivity Profile

- Nucleophilicity: The primary amine (aminomethyl group) is highly nucleophilic and will react rapidly with electrophiles (acid chlorides, anhydrides, alkyl halides).[1][2][4]
- Exotherm Warning: Reactions with acid chlorides release HCl and significant heat.[1][3][4] Always cool the reaction vessel (0°C) and add the electrophile dropwise to control the exotherm and prevent vapor generation.
- Scavenging: The tertiary amine (N-methyl piperidine ring) can act as an internal base (HCl scavenger), but an external base (TEA/DIPEA) is often still required to drive reactions to

completion.[1][2][3]

## Storage[1][2][3][4][7]

- Conditions: Store in a cool, dry place (<25°C).
- Incompatibility: Segregate from Strong Oxidizers (fire risk) and Acids (violent reaction).[3][4]
- Shelf Life: Re-test purity every 6 months; degradation is usually signaled by yellow/brown discoloration.

## References

- PubChem. (2024).[2][3][4] Compound Summary: 4-(Aminomethyl)-1-methylpiperidine.[1][2][3][6] National Library of Medicine.[2][3][4] [[Link](#)]

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## Sources

- 1. [(1-Methylpiperidin-4-yl)methyl]amine Dihydrochloride CAS 7149-42-0 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [[hsppharma.com](http://hsppharma.com)]
- 2. (1-Methyl-4-piperidiny)methanamine | 7149-42-0 [[chemicalbook.com](http://chemicalbook.com)]
- 3. 4-(Aminomethyl)piperidine | C6H14N2 | CID 23527 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
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